

safety data sheet and handling precautions for ERD03

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Compound of Interest

Compound Name: ERD03

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Application Notes and Protocols for ERD03

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the safety, handling, and experimental use of **ERD03**, a potent disruptor of the EXOSC3-RNA interaction. The information is intended for professionals in research and drug development.

Safety Data Sheet (SDS) and Handling Precautions

ERD03 (CAS No. 1377897-01-2) is a small molecule inhibitor of the EXOSC3-RNA interaction. Based on available safety data, **ERD03** is not classified as a hazardous substance or mixture. However, standard laboratory safety practices should always be observed.

1.1 Hazard Identification:

- GHS Classification: Not a hazardous substance or mixture.[\[1\]](#)
- Potential Hazards: None reported.[\[1\]](#)

1.2 First-Aid Measures:

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water. If contact lenses are present, remove them. Seek medical attention if irritation persists.[1]
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.[1]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.[1]

1.3 Handling and Storage:

Parameter	Recommendation
Safe Handling	Avoid contact with skin and eyes. Avoid inhalation of dust or aerosols. Use in a well-ventilated area.[1]
Storage	Store at -20°C for short-term storage (up to 1 month) and at -80°C for long-term storage (up to 6 months), preferably under a nitrogen atmosphere.[2]

1.4 Personal Protective Equipment:

- Eye Protection: Safety glasses with side-shields.
- Hand Protection: Compatible chemical-resistant gloves.
- Skin and Body Protection: Laboratory coat.

Application Notes: Modeling Pontocerebellar Hypoplasia Type 1B (PCH1B) in Zebrafish

ERD03 serves as a valuable research tool for studying the function of the RNA exosome and for modeling diseases associated with its dysfunction, such as Pontocerebellar Hypoplasia Type 1B (PCH1B). PCH1B is a rare neurodegenerative disorder caused by mutations in the EXOSC3 gene.[3] **ERD03** disrupts the interaction between the EXOSC3 protein and RNA, mimicking the molecular pathology of the disease. In zebrafish embryos, treatment with **ERD03** induces a phenotype that recapitulates key features of PCH1B, including cerebellar atrophy and spinal curvature.[2][3][4]

2.1 Mechanism of Action:

ERD03 is a potent disruptor of the EXOSC3-RNA interaction with a dissociation constant (Kd) of $17 \pm 7 \mu\text{M}$. [2][4] By interfering with this binding, **ERD03** perturbs the function of the RNA exosome, a critical cellular machine responsible for RNA processing and degradation.

2.2 Quantitative Data Summary:

Parameter	Value	Reference
CAS Number	1377897-01-2	[1]
Molecular Formula	$\text{C}_{21}\text{H}_{25}\text{NO}_3$	[1]
Molecular Weight	339.43 g/mol	[1]
Binding Affinity (Kd)	$17 \pm 7 \mu\text{M}$	[2][4]
Inhibition of G-rich RNA and EXOSC3 binding	~18% at 50 μM	[2][4]
Effective Concentration in Zebrafish	50 μM	[2][4]

Experimental Protocols

3.1 Preparation of **ERD03** Stock Solution:

This protocol describes the preparation of a stock solution of **ERD03** for use in cell culture or zebrafish experiments.

Materials:

- **ERD03** powder
- Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes

Procedure:

- Calculate the required mass of **ERD03** to prepare a 10 mM stock solution in DMSO.
- Weigh the **ERD03** powder and dissolve it in the appropriate volume of DMSO.
- Gently vortex or sonicate until the compound is completely dissolved.
- Aliquot the stock solution into sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

3.2 Protocol for Treating Zebrafish Embryos with **ERD03**:

This protocol details the procedure for treating zebrafish embryos with **ERD03** to induce a PCH1B-like phenotype.

Materials:

- Wild-type zebrafish embryos
- **ERD03** stock solution (10 mM in DMSO)
- Embryo medium (E3)
- 96-well plates

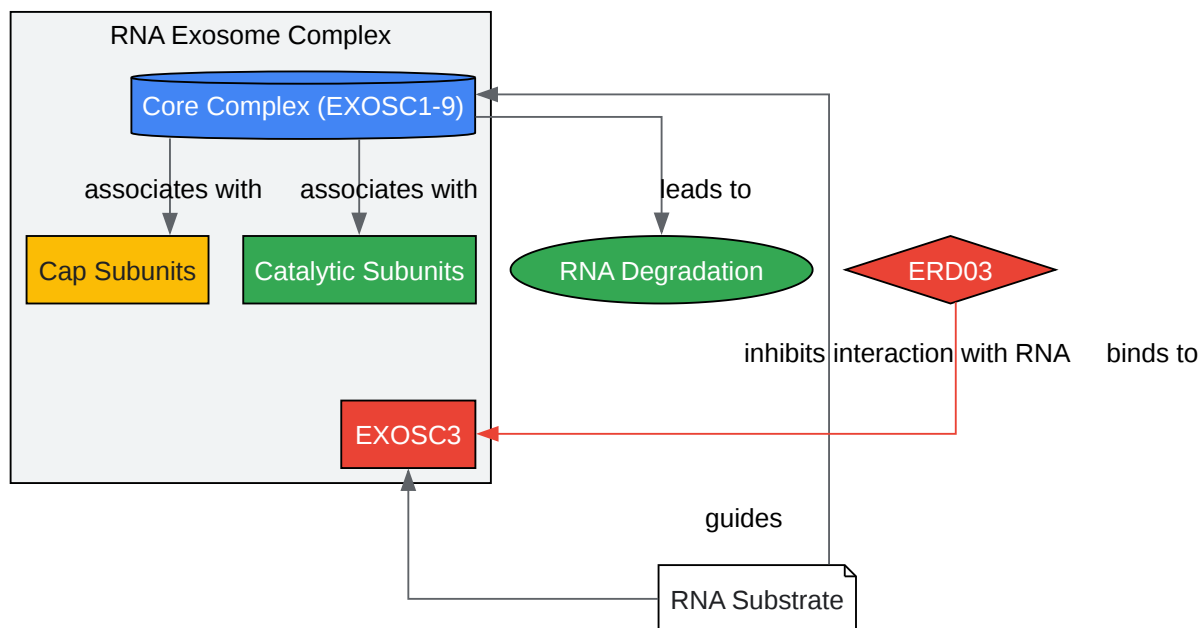
- Incubator at 28.5°C

Procedure:

- Collect freshly fertilized zebrafish embryos and maintain them in E3 medium.
- At 4 hours post-fertilization (hpf), transfer healthy embryos into the wells of a 96-well plate, with one embryo per well, in 100 µL of E3 medium.
- Prepare a working solution of **ERD03** by diluting the 10 mM stock solution in E3 medium to a final concentration of 50 µM. The final DMSO concentration should not exceed 0.5%.
- Prepare a vehicle control solution with the same final concentration of DMSO in E3 medium.
- Remove the existing E3 medium from the wells and replace it with 100 µL of either the 50 µM **ERD03** working solution or the vehicle control solution.
- Incubate the plate at 28.5°C for up to 5 days.
- Observe the embryos daily under a stereomicroscope for phenotypic changes, such as spinal curvature and reduced head size.
- At the desired endpoint (e.g., 5 days post-fertilization), embryos can be imaged or processed for further analysis, such as RNA extraction for gene expression studies.

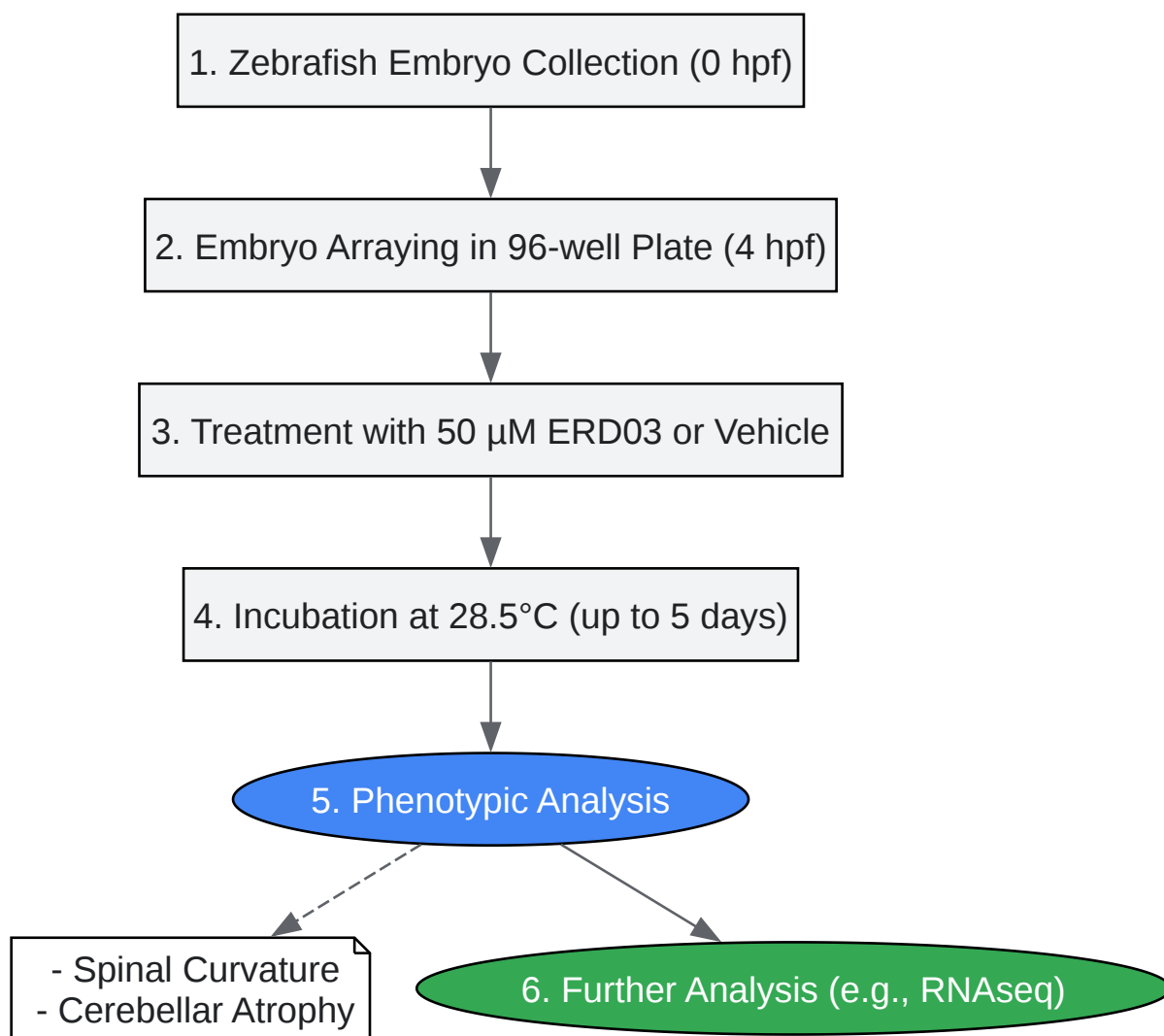
Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the EXOSC3 signaling pathway and the experimental workflow for using **ERD03** in zebrafish.



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Caption: The role of EXOSC3 within the RNA exosome complex and its inhibition by **ERD03**.



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Caption: Experimental workflow for inducing a PCH1B-like phenotype in zebrafish using ERD03.

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